

# 4-Bromo-1,2-dinitrobenzene: A Technical Guide to Hazards and Safety Precautions

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## Compound of Interest

Compound Name: 4-Bromo-1,2-dinitrobenzene

Cat. No.: B1266097

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Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a formal risk assessment or Safety Data Sheet (SDS). Always consult the most current SDS for **4-Bromo-1,2-dinitrobenzene** from your supplier and adhere to all institutional and regulatory safety protocols.

## Executive Summary

**4-Bromo-1,2-dinitrobenzene** is a nitroaromatic compound utilized in chemical synthesis.<sup>[1][2]</sup> Like many nitroaromatic compounds, it presents significant health and safety hazards that necessitate strict adherence to safety protocols in a laboratory setting. The primary toxicological concern associated with dinitrobenzene derivatives is the induction of methemoglobinemia, a condition that impairs the oxygen-carrying capacity of the blood.<sup>[3][4][5]</sup> This guide provides a comprehensive overview of the known hazards of **4-Bromo-1,2-dinitrobenzene** and related compounds, details on safe handling procedures, emergency response protocols, and waste disposal. Due to a lack of specific quantitative toxicological data for **4-Bromo-1,2-dinitrobenzene**, information from closely related dinitrobenzene isomers is presented to provide a more complete understanding of the potential risks.

## Hazard Identification and Classification

**4-Bromo-1,2-dinitrobenzene** is classified as a hazardous substance. While specific GHS and NFPA ratings for **4-Bromo-1,2-dinitrobenzene** are not consistently available across all

sources, the data for closely related dinitrobenzene compounds suggest the following classifications should be considered as a minimum.

GHS Classification (Anticipated based on related compounds):

- Acute Toxicity, Oral (Category 3/4)[3][6][7]
- Acute Toxicity, Dermal (Category 3/4)[3][7]
- Acute Toxicity, Inhalation (Category 3/4)[3][7]
- Skin Corrosion/Irritation (Category 1B/2)[3][6][7]
- Serious Eye Damage/Eye Irritation (Category 1/2)[3][6][7]
- Skin Sensitization[5]
- Specific Target Organ Toxicity (Repeated Exposure)[7]
- Hazardous to the Aquatic Environment, Long-term Hazard[1][7]

Hazard Statements (Anticipated):

- H301/302: Toxic/Harmful if swallowed.
- H311/312: Toxic/Harmful in contact with skin.
- H331/332: Toxic/Harmful if inhaled.
- H314/315: Causes severe skin burns and eye damage/Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H318/319: Causes serious eye damage/Causes serious eye irritation.
- H373: May cause damage to organs through prolonged or repeated exposure.
- H411/412: Toxic/Harmful to aquatic life with long lasting effects.

## Toxicological Information

The primary mechanism of toxicity for dinitrobenzene compounds is the induction of methemoglobinemia, where the iron in hemoglobin is oxidized from the ferrous (Fe<sup>2+</sup>) to the ferric (Fe<sup>3+</sup>) state, rendering it incapable of transporting oxygen. This can lead to cyanosis (a blueish discoloration of the skin), headache, dizziness, and in severe cases, respiratory distress and death.[3] Onset of symptoms may be delayed for 2 to 4 hours or longer.[8] Dinitrobenzenes are also toxic to the testes in animal studies and may cause reproductive damage.[3]

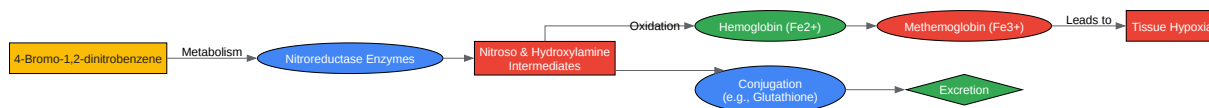
## Quantitative Toxicological Data

Specific LD50 and LC50 data for **4-Bromo-1,2-dinitrobenzene** are not readily available in the reviewed literature. The following table summarizes available data for the closely related 1,3-Dinitrobenzene.

Compound	Test	Species	Route	Value	Reference
1,3-Dinitrobenzene	LD50	Rat (male)	Oral	91 mg/kg	
1,3-Dinitrobenzene	LD50	Rat (female)	Oral	81 mg/kg	
1,3-Dinitrobenzene	LD50	Rat	Oral	59 mg/kg	[4]

## Mechanism of Toxicity and Metabolic Pathway

The toxicity of dinitrobenzene compounds is linked to their metabolism. The nitro groups are reduced in the body to form nitroso and hydroxylamine intermediates, which are potent oxidizing agents that can lead to methemoglobin formation.[9] The primary route of metabolism is through nitro group reduction and subsequent conjugation.[9]



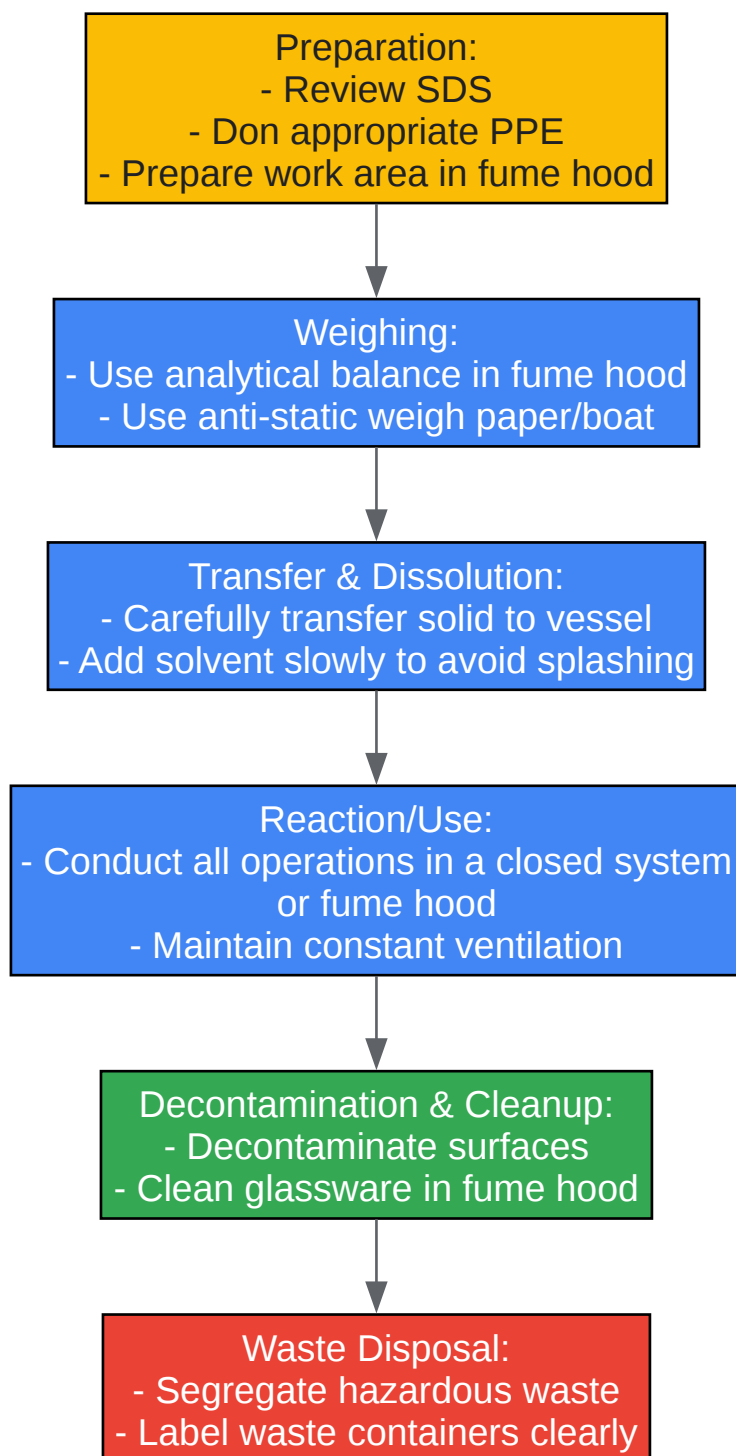
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Metabolic pathway of dinitrobenzene leading to methemoglobinemia.

## Experimental Protocols

### Safe Handling Workflow

Adherence to a strict workflow is critical when handling **4-Bromo-1,2-dinitrobenzene**.



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Safe handling workflow for **4-Bromo-1,2-dinitrobenzene**.

Detailed Methodologies:

- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[5\]](#)[\[10\]](#)
  - Skin Protection: Wear a flame-retardant lab coat, and chemical-resistant gloves (e.g., nitrile rubber).[\[5\]](#)[\[11\]](#) Ensure gloves are inspected before use and changed frequently.
  - Respiratory Protection: Use a NIOSH-approved respirator with an organic vapor cartridge, especially when handling the powder outside of a fume hood.[\[10\]](#)[\[11\]](#)
- Engineering Controls: All work with **4-Bromo-1,2-dinitrobenzene** must be conducted in a certified chemical fume hood.[\[12\]](#) Ensure that an eyewash station and safety shower are readily accessible.[\[2\]](#)[\[13\]](#)
- Handling:
  - Avoid the formation of dust and aerosols.[\[8\]](#)
  - Use non-sparking tools.[\[11\]](#)
  - Do not eat, drink, or smoke in the laboratory.[\[10\]](#)
  - Wash hands thoroughly after handling.[\[11\]](#)
- Storage: Store in a tightly closed, clearly labeled container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and bases.[\[10\]](#)[\[11\]](#)  
[\[12\]](#)

## Waste Disposal Protocol

All waste containing **4-Bromo-1,2-dinitrobenzene** must be treated as hazardous waste.

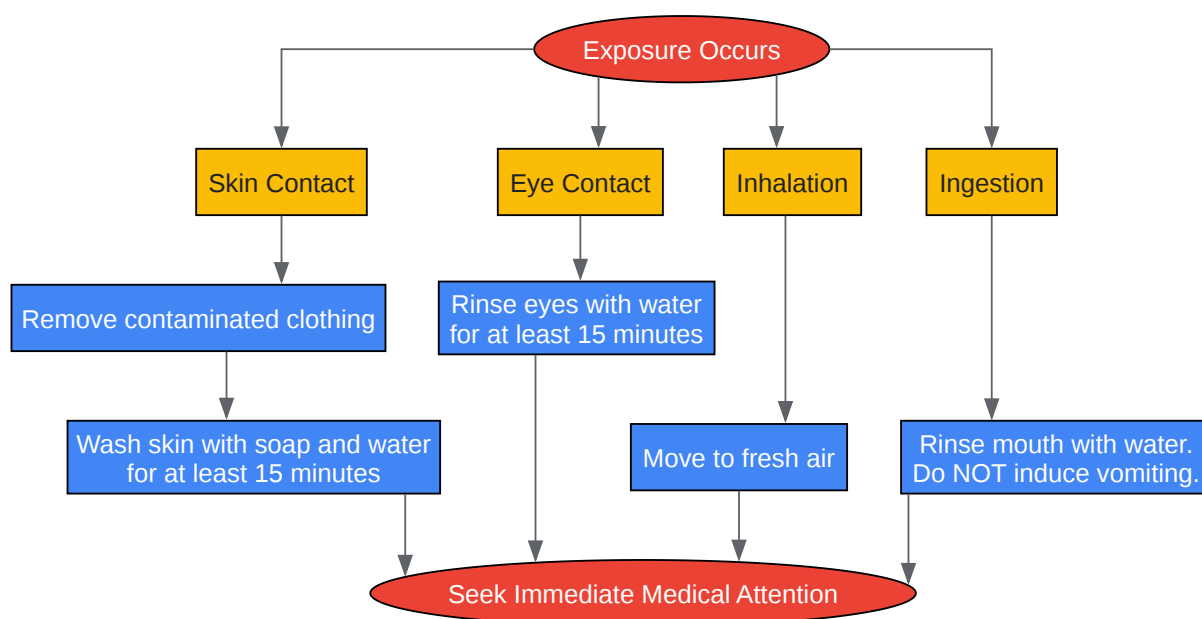
- Segregation: Collect all solid and liquid waste containing **4-Bromo-1,2-dinitrobenzene** in separate, designated, and clearly labeled hazardous waste containers. Do not mix with other waste streams.
- Containerization: Use chemically resistant containers that can be securely sealed.

- Labeling: Label waste containers with "Hazardous Waste," the full chemical name "**4-Bromo-1,2-dinitrobenzene**," and the associated hazards (e.g., "Toxic").
- Disposal: Arrange for disposal through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company.[13] Do not dispose of down the drain or in regular trash.[11]

## Emergency Procedures

### Exposure Response

Immediate action is critical in the event of an exposure.



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Emergency response for exposure to **4-Bromo-1,2-dinitrobenzene**.

- In case of skin contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[\[13\]](#)
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[13\]](#)
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[13\]](#)
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[13\]](#)

## Spill Response

- Minor Spills:
  - Evacuate non-essential personnel.
  - Ensure adequate ventilation and wear appropriate PPE.
  - Carefully sweep up the solid material, avoiding dust generation, and place it in a labeled, sealed container for hazardous waste disposal.[\[5\]](#)
  - Clean the spill area with a suitable decontamination solution.
- Major Spills:
  - Evacuate the area immediately and move upwind.[\[5\]](#)
  - Alert your institution's EHS and emergency response team.
  - Do not attempt to clean up a large spill without specialized training and equipment.

## Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C6H3BrN2O4	[14]
Molecular Weight	247.00 g/mol	[14]
Appearance	Yellow crystalline solid	[1]
Melting Point	59.5 °C	[1]
Boiling Point	353.6 ± 22.0 °C at 760 mmHg	[1][2]
Solubility	Slightly soluble in water. Soluble in diethyl ether, ethanol, methanol.	[15]

## Stability and Reactivity

- **Reactivity:** **4-Bromo-1,2-dinitrobenzene** is a reactive compound. It can undergo nucleophilic aromatic substitution reactions.[1]
- **Chemical Stability:** The compound is stable under recommended storage conditions.[8] However, it may be unstable at elevated temperatures.[14]
- **Conditions to Avoid:** Avoid heat, flames, sparks, and other sources of ignition. Avoid the formation of dust.[5]
- **Incompatible Materials:** Strong oxidizing agents, strong bases.[10]
- **Hazardous Decomposition Products:** Under fire conditions, it may produce carbon oxides, nitrogen oxides, and hydrogen bromide gas.[8]
- **Explosion Hazard:** Polynitroaromatic compounds may pose an explosion risk if subjected to shock or rapid heating.[5] There is also a risk of violent decomposition or explosion when heated with caustic alkalies.[5]

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